

ML202: Application Notes and Protocols for In Vivo Mouse Studies

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Compound of Interest

Compound Name: ML202

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These application notes provide a comprehensive guide to the dosage and administration of **ML202**, a potent allosteric activator of pyruvate kinase M2 (PKM2), in mouse models. The information is intended to support preclinical research in areas such as oncology and metabolic diseases.

Introduction to ML202

ML202 is a small molecule activator of the M2 isoform of pyruvate kinase (PKM2), an enzyme that plays a critical role in cancer metabolism.[1] PKM2 is a key regulator of glycolysis and is predominantly expressed in cancer cells and proliferating tissues.[2][3] By activating PKM2, **ML202** can modulate cellular metabolic pathways, which has been shown to suppress tumor growth in preclinical models.[4] This document outlines protocols for the preparation and administration of **ML202** for in vivo studies in mice, along with available data on its pharmacokinetics and dosing.

Quantitative Data Summary

While specific in vivo dosage studies for **ML202** are not extensively published, valuable pharmacokinetic data is available. Furthermore, data from a closely related and structurally similar potent PKM2 activator, TEPP-46 (also known as ML265), provides a strong basis for dose range finding and administration strategies for **ML202**.

Pharmacokinetics of ML202 in Mice

Pharmacokinetic studies in male Balb/c mice have characterized the plasma concentration of **ML202** over time following different routes of administration.^[5] Although the precise dosages used to generate this data are not specified in the available literature, the graphical representation indicates the relative bioavailability and clearance rates.

Table 1: Summary of **ML202** Pharmacokinetic Profile in Mice^[5]

Administration Route	Peak Plasma Concentration	Time to Peak Concentration	Clearance Rate
Intravenous (IV)	Highest	Immediate	Rapid
Intraperitoneal (IP)	Moderate	~ 1 hour	Moderate
Oral (PO)	Lowest	~ 2-4 hours	Slower

Note: The values in this table are qualitative interpretations of the plasma concentration-time profile graph and are intended for comparative purposes.

Dosage of a Structurally Similar PKM2 Activator (TEPP-46/ML265) in Mice

Studies with the potent PKM2 activator TEPP-46 (ML265) in mouse xenograft models provide valuable guidance for **ML202** dosage.

Table 2: TEPP-46 (ML265) Dosage in Mice^{[2][6]}

Administration Route	Dosage Range	Study Context
Intravenous (IV)	1 mg/kg	Pharmacokinetic studies
Intraperitoneal (IP)	10 - 50 mg/kg	Efficacy and pharmacodynamic studies
Oral (PO)	10 mg/kg	Pharmacokinetic studies
Intraperitoneal (IP)	30 mg/kg (every 5 days)	Nonalcoholic steatohepatitis model

Experimental Protocols

The following protocols are generalized procedures for the preparation and administration of compounds like **ML202** in mice. It is imperative that all animal procedures are approved by the relevant Institutional Animal Care and Use Committee (IACUC) and are performed by trained personnel.

Formulation of ML202 for In Vivo Administration

A common formulation for similar non-polar small molecules for in vivo studies in mice involves a vehicle solution to ensure solubility and bioavailability.

Recommended Vehicle:

A frequently used vehicle for oral and parenteral administration of similar compounds is a mixture of:

- 10% DMSO
- 40% PEG300
- 5% Tween 80
- 45% Saline^[7]

Preparation Protocol:

- Calculate the required amount of **ML202** based on the desired dose and the average weight of the mice.
- Dissolve the calculated amount of **ML202** in DMSO first.
- Add PEG300 to the solution and mix thoroughly.
- Add Tween 80 and mix until the solution is clear.
- Finally, add saline to reach the final volume and mix well.
- The solution should be prepared fresh daily.

For oral administration, **ML202** can also be suspended in corn oil.[\[2\]](#)

Administration Routes

The choice of administration route depends on the experimental design and the desired pharmacokinetic profile.

Oral gavage ensures a precise dosage is delivered directly to the stomach.

Protocol:

- Weigh the mouse to determine the correct dosing volume (typically 5-10 mL/kg).
- Select an appropriately sized gavage needle (e.g., 20-22 gauge for an adult mouse).
- Measure the distance from the mouse's snout to the last rib to determine the correct insertion depth.
- Gently restrain the mouse and insert the gavage needle into the esophagus.
- Slowly administer the **ML202** formulation.
- Monitor the animal for any signs of distress after the procedure.[\[8\]](#)

IP injection allows for rapid absorption into the systemic circulation.

Protocol:

- Weigh the mouse to determine the correct injection volume (typically up to 10 mL/kg).[9]
- Use a sterile syringe with an appropriate needle size (e.g., 25-27 gauge).[9]
- Restrain the mouse to expose the abdomen.
- Insert the needle into the lower right quadrant of the abdomen at a 30-45 degree angle to avoid puncturing the internal organs.
- Aspirate to ensure the needle is not in a blood vessel or organ.
- Inject the **ML202** solution.
- Withdraw the needle and monitor the animal.

IV injection provides immediate and 100% bioavailability. The lateral tail vein is the most common site for IV injections in mice.

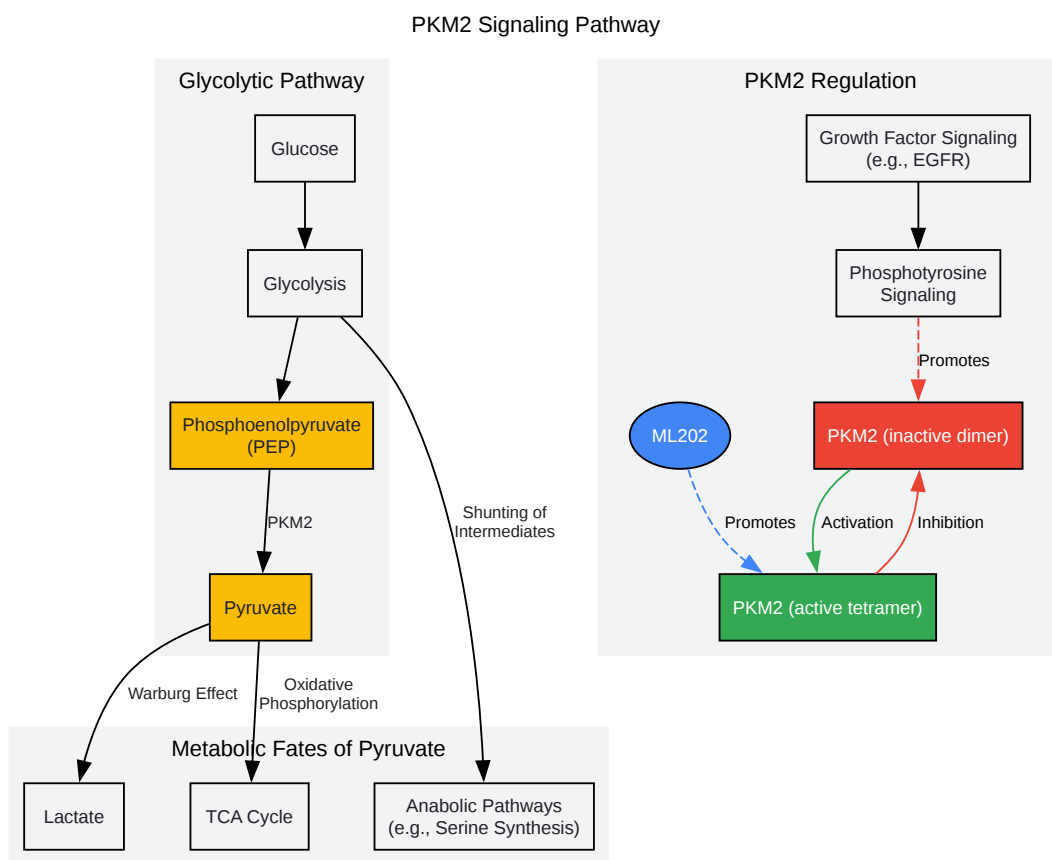
Protocol:

- Warm the mouse's tail to dilate the veins.
- Place the mouse in a restraining device.
- Use a sterile syringe with a small gauge needle (e.g., 27-30 gauge).
- Insert the needle into the lateral tail vein.
- Slowly inject the **ML202** solution.
- Apply gentle pressure to the injection site after withdrawing the needle.

Mandatory Visualizations

PKM2 Signaling Pathway

The following diagram illustrates the central role of PKM2 in cellular metabolism and how activators like **ML202** can influence its function.

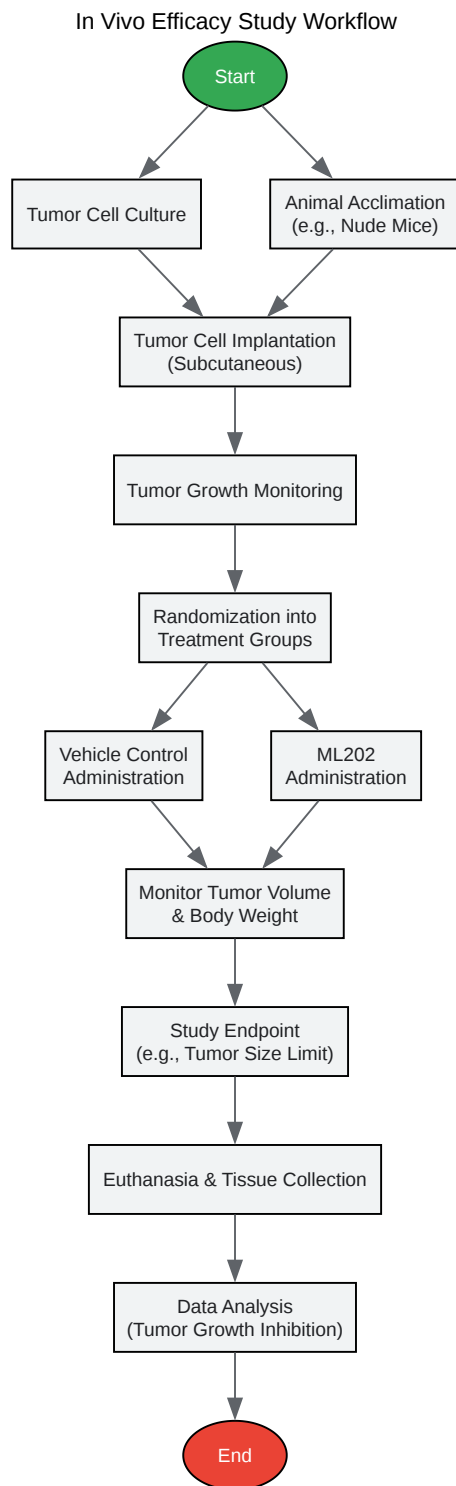


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Caption: PKM2 signaling and the effect of **ML202**.

Experimental Workflow for In Vivo Efficacy Study

The following diagram outlines a typical workflow for evaluating the efficacy of **ML202** in a mouse xenograft model.



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Caption: Workflow for a mouse xenograft study.

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